

Personal protective equipment for handling (Rac)-Tephrosin

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Compound of Interest

Compound Name: (Rac)-Tephrosin

Cat. No.: B1226736

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Essential Safety and Handling Guide for (Rac)-Tephrosin

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling of **(Rac)-Tephrosin**, a natural rotenoid with antineoplastic and pesticidal properties. Given its potential hazards, including high aquatic toxicity, adherence to these protocols is essential for ensuring laboratory safety and environmental protection.

Hazard Identification and Safety Precautions

(Rac)-Tephrosin is classified under the Globally Harmonized System (GHS) as being very toxic to aquatic life with long-lasting effects.[1][2] As a member of the rotenoid class of compounds, it should be handled with care, treating it as a potentially cytotoxic agent.[3][4][5]

Summary of Hazards:

Hazard Class	GHS Category	Signal Word	Hazard Statement
Hazardous to the aquatic environment, acute hazard	Acute 1	Warning	H400: Very toxic to aquatic life[1][2]
Hazardous to the aquatic environment, long-term hazard	Chronic 1	Warning	H410: Very toxic to aquatic life with long lasting effects[1][2]
Potential Cytotoxicity	Not Classified	-	Should be handled as a cytotoxic compound due to its antineoplastic properties.[3][4][5]

Personal Protective Equipment (PPE)

Due to its potential cytotoxicity, a comprehensive PPE strategy is mandatory. The following table outlines the required PPE for handling **(Rac)-Tephrosin**.

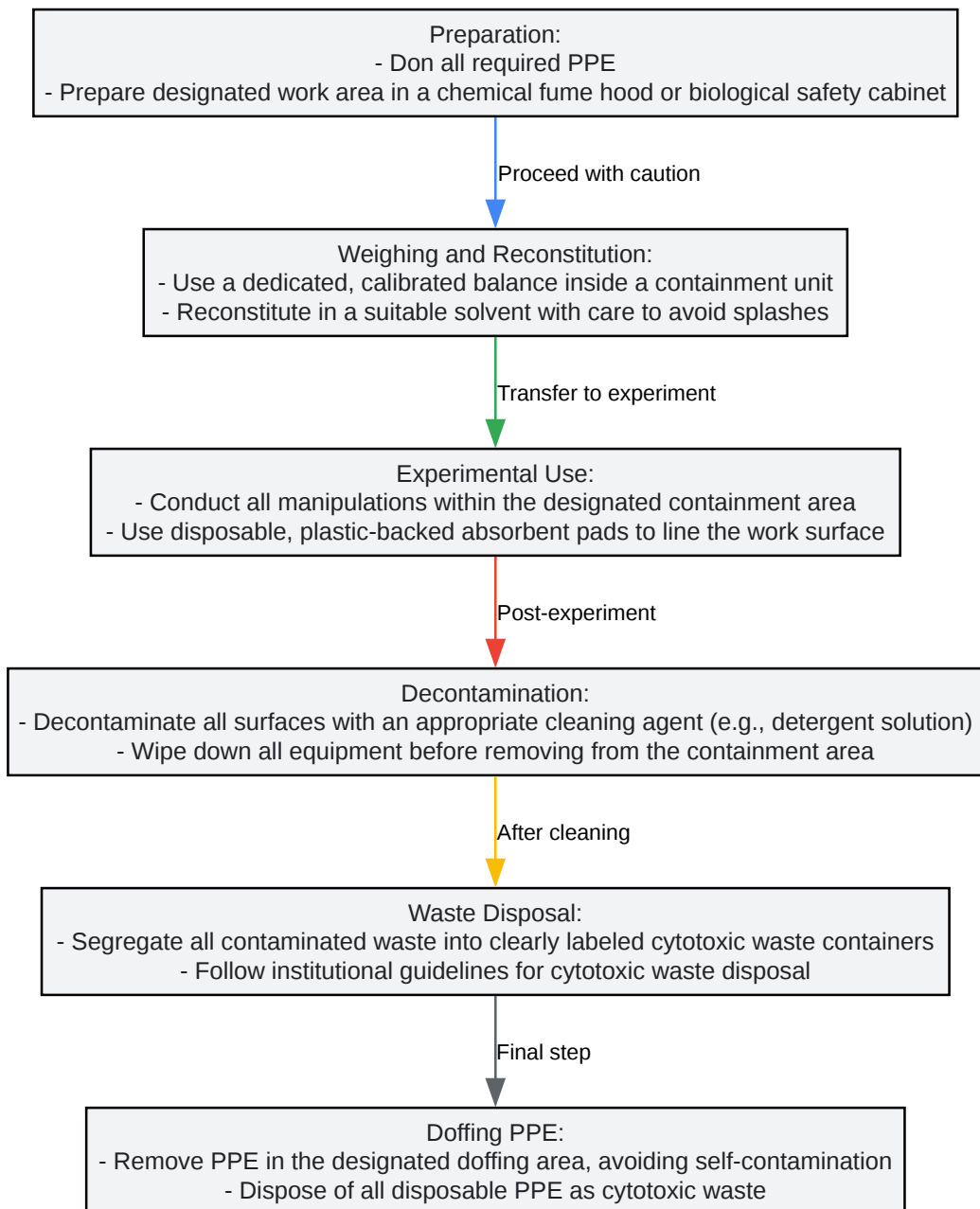
Body Part	Required PPE	Specifications
Hands	Double gloves	Nitrile or neoprene gloves are recommended. Change gloves frequently, especially if contaminated. [4]
Body	Protective disposable gown	Lint-free, low permeability, with a closed front, long sleeves, and elastic or knit closed cuffs. Cuffs should be tucked under the outer pair of gloves. [5]
Eyes	Safety goggles	Chemical splash goggles are required. For procedures with a high risk of splashing, a full-face shield should be worn in addition to goggles. [6]
Respiratory	Respirator	An approved respirator should be used when there is a risk of generating aerosols or handling the powder outside of a contained system. [5]

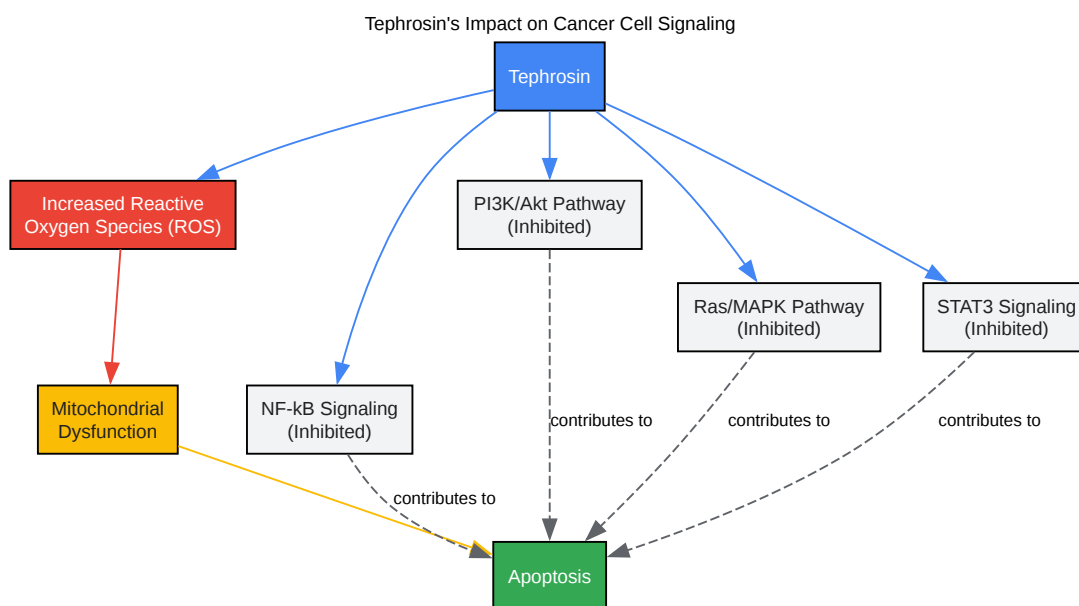
Operational Plan: Step-by-Step Handling Protocol

This protocol is designed to minimize exposure and prevent contamination.

Workflow for Handling **(Rac)-Tephrosin**:

Experimental Workflow for (Rac)-Tephrosin





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